

# physical and chemical properties of Dactylorhin A

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dactylorhin A

Cat. No.: B1669759

[Get Quote](#)

## Dactylorhin A: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Dactylorhin A** is a naturally occurring glycosidic ester found in several orchid species, most notably *Dactylorhiza hatagirea* and *Bletilla striata*. It belongs to a class of compounds known as dactylorhins, which have garnered significant interest in the scientific community for their potential therapeutic properties. This technical guide provides a detailed overview of the physical and chemical properties of **Dactylorhin A**, comprehensive experimental protocols for its isolation and analysis, and an exploration of its biological activities and underlying mechanisms of action.

### Physical and Chemical Properties

**Dactylorhin A** is a complex molecule with the chemical formula  $C_{40}H_{56}O_{22}$ . While experimental data on some of its physical properties, such as melting and boiling points, are not readily available in the literature, a summary of its known and computed physicochemical characteristics is presented in Table 1.

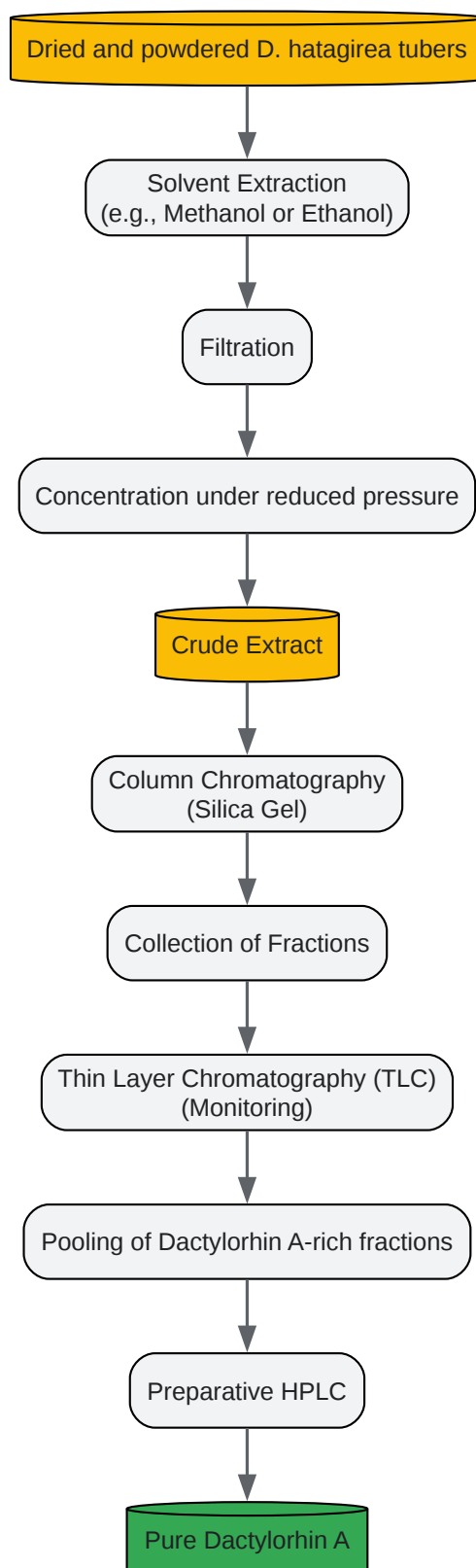
Property	Value	Source
Molecular Formula	C40H56O22	PubChem
Molecular Weight	888.9 g/mol	PubChem
Appearance	Solid (form not specified)	---
Solubility	DMSO: 25 mg/mL (28.13 mM)	TargetMol
Computed XLogP3	-2.1	PubChem
Computed Hydrogen Bond Donor Count	12	PubChem
Computed Hydrogen Bond Acceptor Count	22	PubChem
Computed Rotatable Bond Count	23	PubChem
Computed Topological Polar Surface Area	351 Å <sup>2</sup>	PubChem

## Experimental Protocols

### Isolation of Dactylorhin A from Dactylorhiza hatagirea

The isolation of **Dactylorhin A** from its natural source, *Dactylorhiza hatagirea*, typically involves solvent extraction followed by chromatographic purification. The following is a generalized protocol based on common phytochemical isolation techniques.

#### Workflow for the Isolation of **Dactylorhin A**



[Click to download full resolution via product page](#)

A generalized workflow for the isolation and purification of **Dactylorhin A**.

#### Methodology:

- **Plant Material Preparation:** Tubers of *Dactylorhiza hatagirea* are collected, washed, dried, and ground into a fine powder.
- **Extraction:** The powdered plant material is subjected to solvent extraction, commonly using methanol or ethanol. This can be performed using maceration (soaking at room temperature for 24-72 hours) or Soxhlet extraction for a more exhaustive process.
- **Filtration and Concentration:** The resulting extract is filtered to remove solid plant debris. The solvent is then evaporated under reduced pressure using a rotary evaporator to yield a crude extract.
- **Chromatographic Fractionation:** The crude extract is subjected to column chromatography over silica gel. A solvent gradient of increasing polarity (e.g., a hexane-ethyl acetate gradient followed by an ethyl acetate-methanol gradient) is used to elute different fractions.
- **Monitoring and Pooling:** The collected fractions are monitored by Thin Layer Chromatography (TLC) to identify those containing **Dactylorhin A**. Fractions with similar TLC profiles and a high concentration of the target compound are pooled together.
- **Final Purification:** The pooled fractions are further purified using preparative High-Performance Liquid Chromatography (HPLC) to obtain pure **Dactylorhin A**.

## High-Performance Liquid Chromatography (HPLC) Analysis of Dactylorhin A

A validated HPLC method is crucial for the quantification of **Dactylorhin A** in plant extracts and for quality control purposes. The following protocol has been reported for the determination of **Dactylorhin A**.

#### HPLC Instrumentation and Conditions

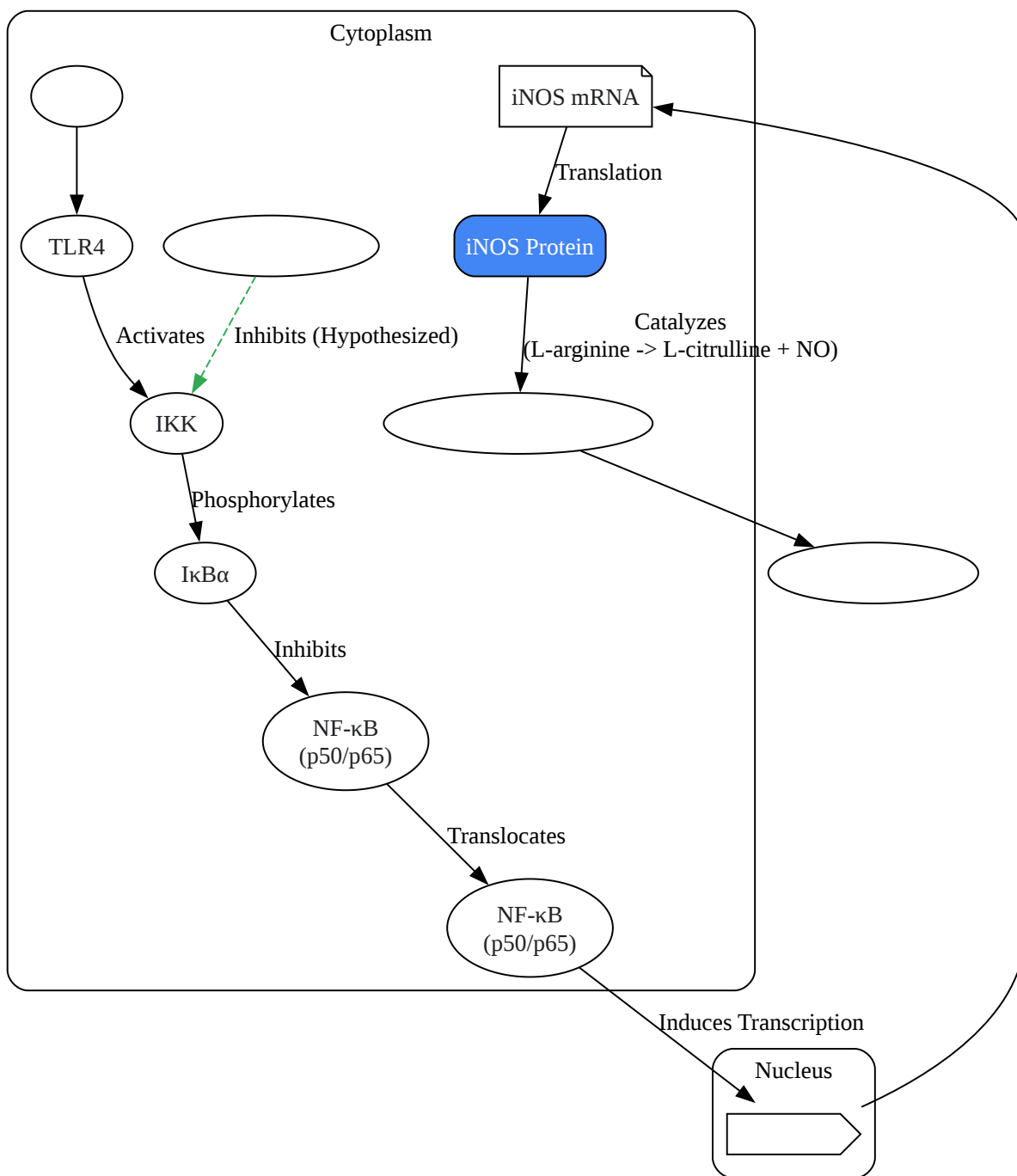
Parameter	Specification
Column	Alltech Prevail C18 (4.6 mm x 250 mm, 5 µm)
Mobile Phase	A: Acetonitrile; B: Water
Gradient Elution	0 min: 20% A, 80% B 30 min: 55% A, 45% B 35 min: 55% A, 45% B
Flow Rate	0.8 mL/min
Detection	Diode Array Detector (DAD) at 224 nm
Column Temperature	25 °C
Injection Volume	2 µL

#### Sample Preparation:

- A known amount of the plant extract or purified sample is dissolved in the mobile phase.
- The solution is filtered through a 0.45 µm syringe filter prior to injection into the HPLC system.

## Biological Activity and Mechanism of Action

**Dactylorhin A** has been reported to exhibit anti-inflammatory properties. A key indicator of its anti-inflammatory potential is its ability to inhibit the production of nitric oxide (NO) in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells. While the precise molecular mechanism has not been fully elucidated for **Dactylorhin A** specifically, the inhibition of NO production by many natural compounds is known to occur through the downregulation of inducible nitric oxide synthase (iNOS) expression. This is often achieved by modulating upstream signaling pathways such as the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [physical and chemical properties of Dactylorhin A]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669759#physical-and-chemical-properties-of-dactylorhin-a]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)